

# Personal protective equipment for handling 2-Bromoethyl acetate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Bromoethyl acetate

Cat. No.: B108633

[Get Quote](#)

## Essential Safety and Handling Guide for 2-Bromoethyl Acetate

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **2-Bromoethyl acetate**, including operational and disposal plans to build a foundation of trust and safety in your laboratory practices.

Chemical Identifier:

- Name: **2-Bromoethyl acetate**
- Synonyms: Acetic Acid 2-Bromoethyl Ester<sup>[1][2]</sup>
- CAS Number: 927-68-4<sup>[3]</sup>

Hazard Summary: **2-Bromoethyl acetate** is a combustible liquid that can cause skin and serious eye irritation.<sup>[4]</sup> It may also cause respiratory irritation.<sup>[4]</sup> It is identified as a lachrymator, a substance that increases the flow of tears.<sup>[4][5]</sup>

## Quantitative Data

A clear understanding of the physical and chemical properties of **2-Bromoethyl acetate** is critical for safe handling.

Property	Value	Source
Molecular Formula	C <sub>4</sub> H <sub>7</sub> BrO <sub>2</sub>	[2]
Molecular Weight	167.00 g/mol	[2][3]
Boiling Point	159 °C	[3]
Melting Point	-14 to -13.8 °C	[3][6]
Density	1.514 g/mL at 25 °C	[3]
Flash Point	71 °C (159.8 °F) - closed cup	[3]

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **2-Bromoethyl acetate** to prevent exposure.

PPE Category	Item	Specifications and Importance
Hand Protection	Chemical-resistant gloves	Nitrile gloves are recommended. Always inspect gloves for integrity before use and employ proper removal techniques to avoid skin contact. <sup>[7]</sup> Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. <sup>[8]</sup>
Eye and Face Protection	Safety Goggles and Face Shield	Wear chemical splash goggles. <sup>[9]</sup> For enhanced protection against splashes, an 8-inch minimum face shield is essential. <sup>[7]</sup>
Skin and Body Protection	Laboratory Coat	A flame-retardant and antistatic protective lab coat should be worn to protect from skin exposure. <sup>[7]</sup> Ensure it is clean and put on before work. <sup>[10]</sup>
Respiratory Protection	NIOSH-approved Respirator	Work should be conducted in a well-ventilated area, preferably a chemical fume hood. <sup>[7]</sup> <sup>[11]</sup> If working outside a fume hood or if there is a risk of inhalation, a NIOSH-approved respirator with an organic vapor cartridge is necessary. <sup>[5]</sup> <sup>[7]</sup>

## Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational protocol is crucial for minimizing risks associated with **2-Bromoethyl acetate**.

#### 1. Preparation and Engineering Controls:

- Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[\[4\]](#)
- All work with **2-Bromoethyl acetate** must be conducted in a well-ventilated area, preferably within a certified chemical fume hood to avoid the inhalation of vapors.[\[7\]](#)[\[11\]](#)
- Use explosion-proof electrical, ventilating, and lighting equipment.[\[4\]](#)[\[5\]](#)

#### 2. Handling:

- Avoid contact with skin, eyes, and clothing.[\[12\]](#)
- Do not breathe vapors or mist.[\[11\]](#)
- Keep the container tightly closed when not in use.
- Keep away from heat, sparks, and open flames as it is a combustible liquid.[\[4\]](#)[\[7\]](#)
- Use only non-sparking tools and take precautionary measures against static discharge.[\[5\]](#)  
[\[11\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)[\[4\]](#)

#### 3. Storage:

- Store in a dry, cool, and well-ventilated place.[\[4\]](#)[\[11\]](#)
- Keep the container tightly closed.[\[11\]](#)
- Store away from incompatible materials such as strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[\[4\]](#)

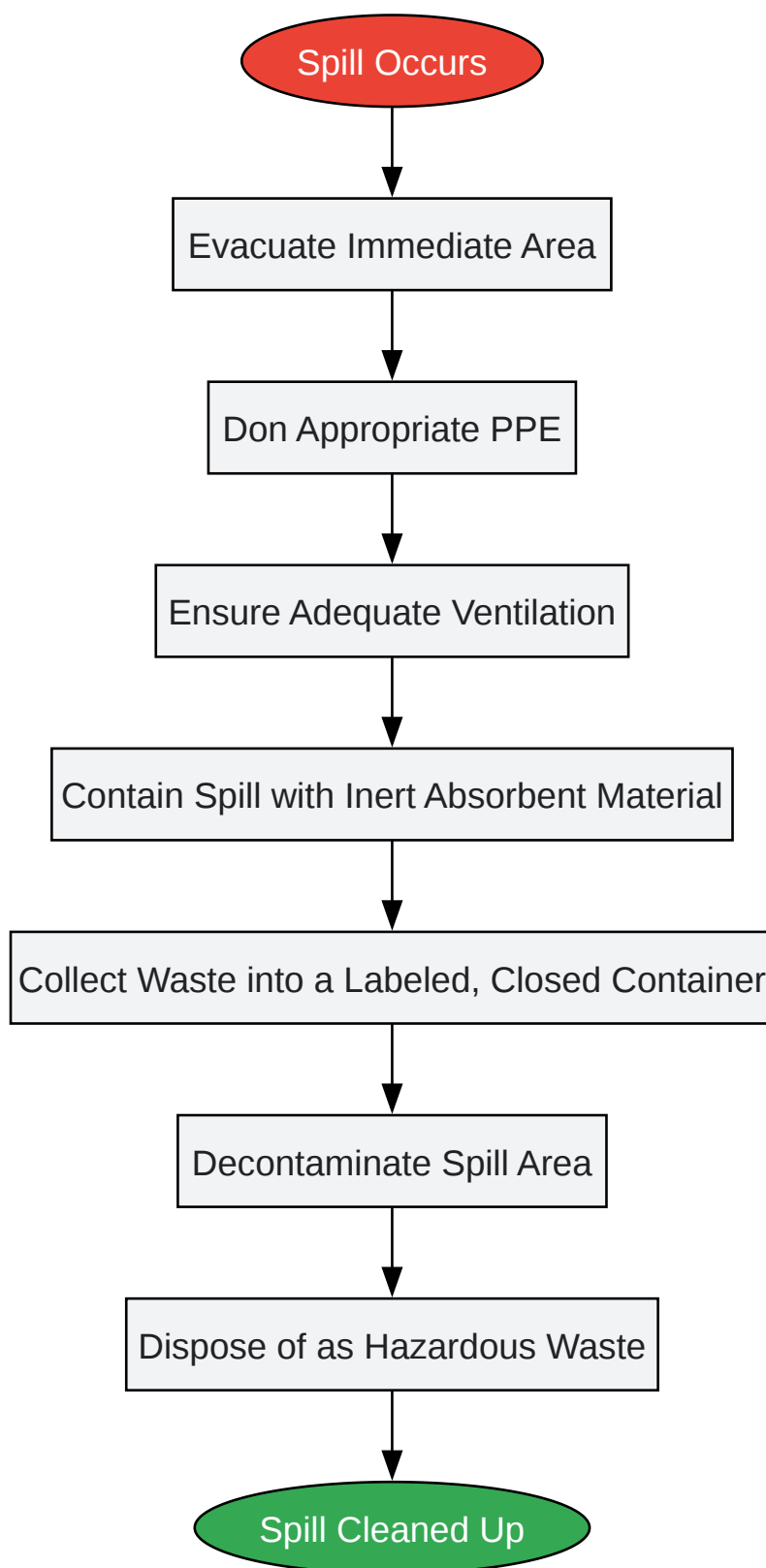
## Emergency and Disposal Plan

A clear and concise plan for emergencies and waste disposal is a critical component of laboratory safety.

First Aid Measures:

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Seek immediate medical attention.[\[4\]](#)
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes.[\[4\]](#) Remove and wash contaminated clothing before reuse.[\[11\]](#) If skin irritation persists, call a physician.[\[4\]](#)
- Inhalation: Remove to fresh air.[\[4\]](#) If not breathing, give artificial respiration.[\[4\]](#)[\[11\]](#) Seek immediate medical attention.[\[11\]](#)
- Ingestion: Do NOT induce vomiting.[\[11\]](#)[\[13\]](#) Clean mouth with water and drink plenty of water afterwards.[\[4\]](#) Never give anything by mouth to an unconscious person.[\[11\]](#) Call a physician immediately.[\[11\]](#)

Spill Response: In the event of a spill, follow the established protocol to ensure safety and minimize environmental contamination.



[Click to download full resolution via product page](#)

Workflow for handling a **2-Bromoethyl acetate** spill.

Disposal Plan: The disposal of **2-Bromoethyl acetate** must be carried out in compliance with all local, state, and federal regulations. As a halogenated organic compound, it requires special handling.[7]

- Waste Segregation: **2-Bromoethyl acetate** is classified as a halogenated organic waste. It is crucial to segregate this waste from non-halogenated organic wastes.[7] Do not mix with incompatible materials.[7]
- Waste Collection and Labeling: Collect waste **2-Bromoethyl acetate** in a designated, properly labeled, and sealed container.
- Disposal: Dispose of the contents and container to an approved waste disposal plant.[4][5] Do not dispose of down the drain.[7]

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2-Bromoethyl Acetate | 927-68-4 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 2. chemscene.com [chemscene.com]
- 3. 2-ブロモエチルアセタート 97% | Sigma-Aldrich [sigmaaldrich.com]
- 4. fishersci.com [fishersci.com]
- 5. fishersci.com [fishersci.com]
- 6. 2-Bromoethyl acetate | CAS#:927-68-4 | Chemsrce [chemsrc.com]
- 7. benchchem.com [benchchem.com]
- 8. ETHYL BROMOACETATE-13C2 Safety Data Sheets(SDS) lookchem [lookchem.com]
- 9. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 10. nj.gov [nj.gov]
- 11. assets.thermofisher.com [assets.thermofisher.com]

- 12. lobachemie.com [lobachemie.com]
- 13. cdhfinechemical.com [cdhfinechemical.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 2-Bromoethyl acetate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b108633#personal-protective-equipment-for-handling-2-bromoethyl-acetate]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)